

Personal protective equipment for handling 4-Fluorobenzene-1,3-dicarboxylic acid

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Compound of Interest

Compound Name: 4-Fluorobenzene-1,3-dicarboxylic acid

Cat. No.: B1330297

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Essential Safety and Handling Guide for 4-Fluorobenzene-1,3-dicarboxylic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **4-Fluorobenzene-1,3-dicarboxylic acid**, ensuring the safety of laboratory personnel and compliance with standard safety procedures.

Hazard Summary and Data

4-Fluorobenzene-1,3-dicarboxylic acid is classified as a hazardous substance.^{[1][2][3][4]}

Adherence to the following safety information is critical to mitigate risks.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Skin Irritant (Category 2)	GHS07: Harmful/Irritant	Warning	H315: Causes skin irritation.[1][2][3][4]
Eye Irritant (Category 2A)	GHS07: Harmful/Irritant	Warning	H319: Causes serious eye irritation.[1][2][3][4]
Specific Target Organ Toxicity	GHS07: Harmful/Irritant	Warning	H335: May cause respiratory irritation.[1][2][3][4]

Occupational Exposure Limits (OELs) for **4-Fluorobenzene-1,3-dicarboxylic acid** have not been established. Therefore, exposure should be minimized to the lowest achievable level.

Operational Plan: Handling Protocol

Engineering Controls

- Fume Hood: All handling of **4-Fluorobenzene-1,3-dicarboxylic acid**, especially the weighing and transferring of the solid, must be conducted in a certified chemical fume hood to minimize inhalation of dust particles.[2][5]
- Ventilation: Ensure adequate general laboratory ventilation.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical splash goggles are mandatory.[2][6] A face shield should be worn over goggles if there is a significant risk of splashing.[6][7]
- Hand Protection: Wear chemical-resistant gloves (e.g., Nitrile or Neoprene).[8] Gloves should be inspected before use and changed immediately if contaminated.
- Body Protection: A buttoned, long-sleeved laboratory coat must be worn.[6]
- Footwear: Closed-toe shoes are required.[2]

Step-by-Step Handling Procedure

- Preparation:
 - Designate a specific area within a chemical fume hood for handling the compound.
 - Assemble all necessary equipment (spatulas, weigh boats, containers) within the fume hood.
 - Ensure a spill kit compatible with solid irritants is readily accessible.
- Weighing and Transfer:
 - To prevent dust generation, do not weigh the compound directly on an open balance.^[5]
 - Pre-tare a sealed container (e.g., a vial with a lid) inside the fume hood.
 - Carefully transfer the desired amount of **4-Fluorobenzene-1,3-dicarboxylic acid** into the pre-tared container within the fume hood.
 - Seal the container before removing it from the fume hood for weighing.
 - If adjustments to the mass are needed, return the sealed container to the fume hood to add or remove the substance.
- Post-Handling:
 - Thoroughly decontaminate all surfaces and equipment that came into contact with the chemical.
 - Wash hands thoroughly with soap and water after handling is complete.^[5]

Disposal Plan

Waste Segregation and Collection

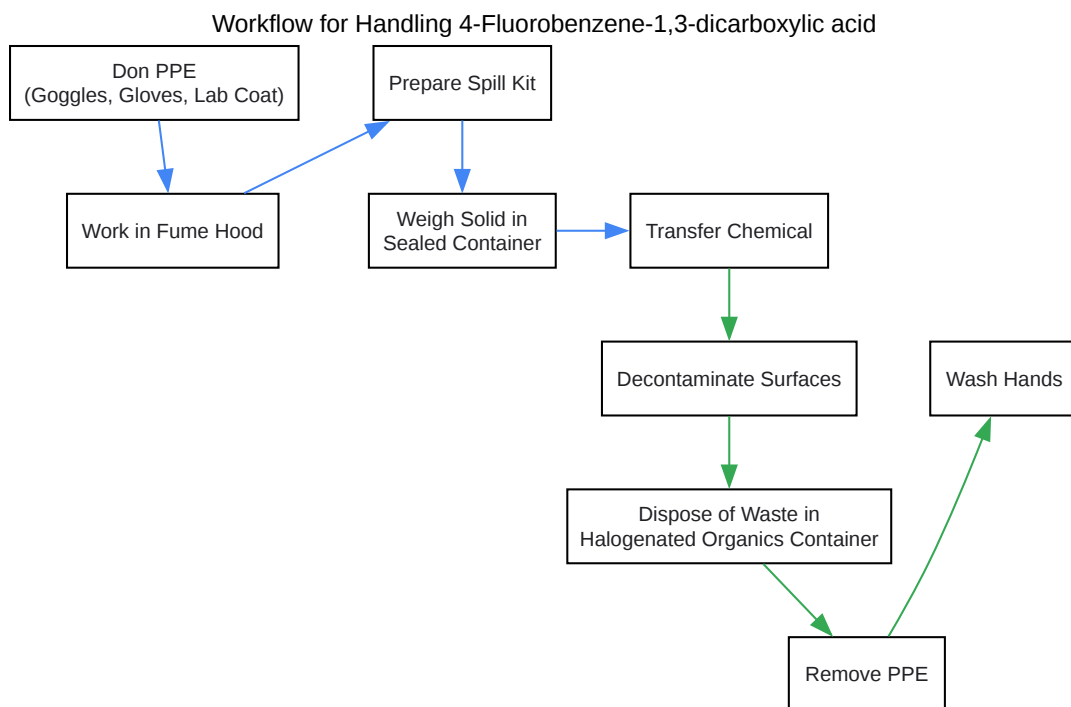
- Waste Category: **4-Fluorobenzene-1,3-dicarboxylic acid** is a halogenated organic compound.^[7]^[9]

- Container: All waste contaminated with this chemical, including disposable gloves, weigh boats, and excess solid, must be collected in a designated, properly labeled hazardous waste container for halogenated organic solids.[\[7\]](#)[\[9\]](#)[\[10\]](#)
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name, and the associated hazards (Irritant).

Disposal Procedure

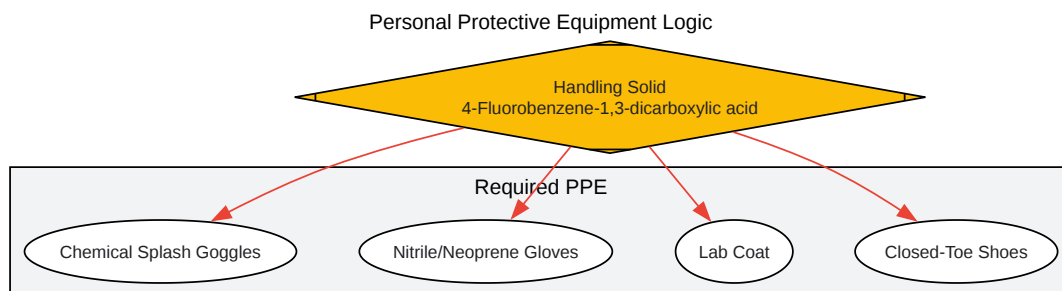
- Do not mix with non-halogenated waste streams to avoid costly and complex disposal processes.[\[10\]](#)
- Do not dispose of this chemical down the drain or in general trash.
- Storage: Store the sealed hazardous waste container in a designated satellite accumulation area away from incompatible materials.
- Pickup: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department.

Workflow and Logic Diagrams



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Caption: Workflow for Handling **4-Fluorobenzene-1,3-dicarboxylic acid**.



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Caption: Required Personal Protective Equipment.

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